

Application Notes and Protocols: Preparation of ARRY-380 Stock Solution in DMSO

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Compound of Interest

Compound Name: Arry-380

Cat. No.: B605589

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Audience: Researchers, scientists, and drug development professionals.

Introduction

ARRY-380, also known as Tucatinib or ONT-380, is a potent and selective small-molecule inhibitor of the HER2 (ErbB2) tyrosine kinase.^{[1][2][3]} It is a valuable tool for in vitro and in vivo studies investigating HER2-driven cancers. Accurate and consistent preparation of **ARRY-380** stock solutions is critical for obtaining reliable and reproducible experimental results. Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **ARRY-380** due to its high solubilizing capacity for this compound.^{[1][4][5]} This document provides a detailed protocol for the preparation, storage, and handling of **ARRY-380** stock solutions in DMSO.

Quantitative Data Summary

The following table summarizes the key quantitative information for **ARRY-380**:

Property	Value	Reference(s)
Molecular Weight	569.63 g/mol	[1][6]
CAS Number	937265-83-3	[1][7]
Appearance	Solid, Light brown to brown	[1][7]
Solubility in DMSO	≥28.5 mg/mL[1][6][7], 96 mg/mL (~168.5 mM)[3][4], 90 mg/mL (158 mM)[5]	[1][3][4][5][6][7]
Solubility in Ethanol	Insoluble[1][6][7] or 21 mg/mL[4]	[1][4][6][7]
Solubility in Water	Insoluble[1][4][6][7]	[1][4][6][7]
Storage (Solid)	-20°C[1][6][7]	[1][6][7]
Storage (DMSO Stock)	-20°C for several months[1][6], -80°C for up to 6 months[8]	[1][6][8]

Experimental Protocol: Preparation of a 10 mM ARRY-380 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **ARRY-380** in DMSO. The concentration can be adjusted based on experimental needs by modifying the amounts of **ARRY-380** and DMSO accordingly.

3.1. Materials

- **ARRY-380** powder (purity ≥98%)
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO), ≥99.7% purity
- Sterile microcentrifuge tubes or vials (amber or covered with foil to protect from light)
- Calibrated analytical balance
- Pipettes and sterile, filtered pipette tips

- Vortex mixer
- Optional: Water bath or sonicator

3.2. Procedure

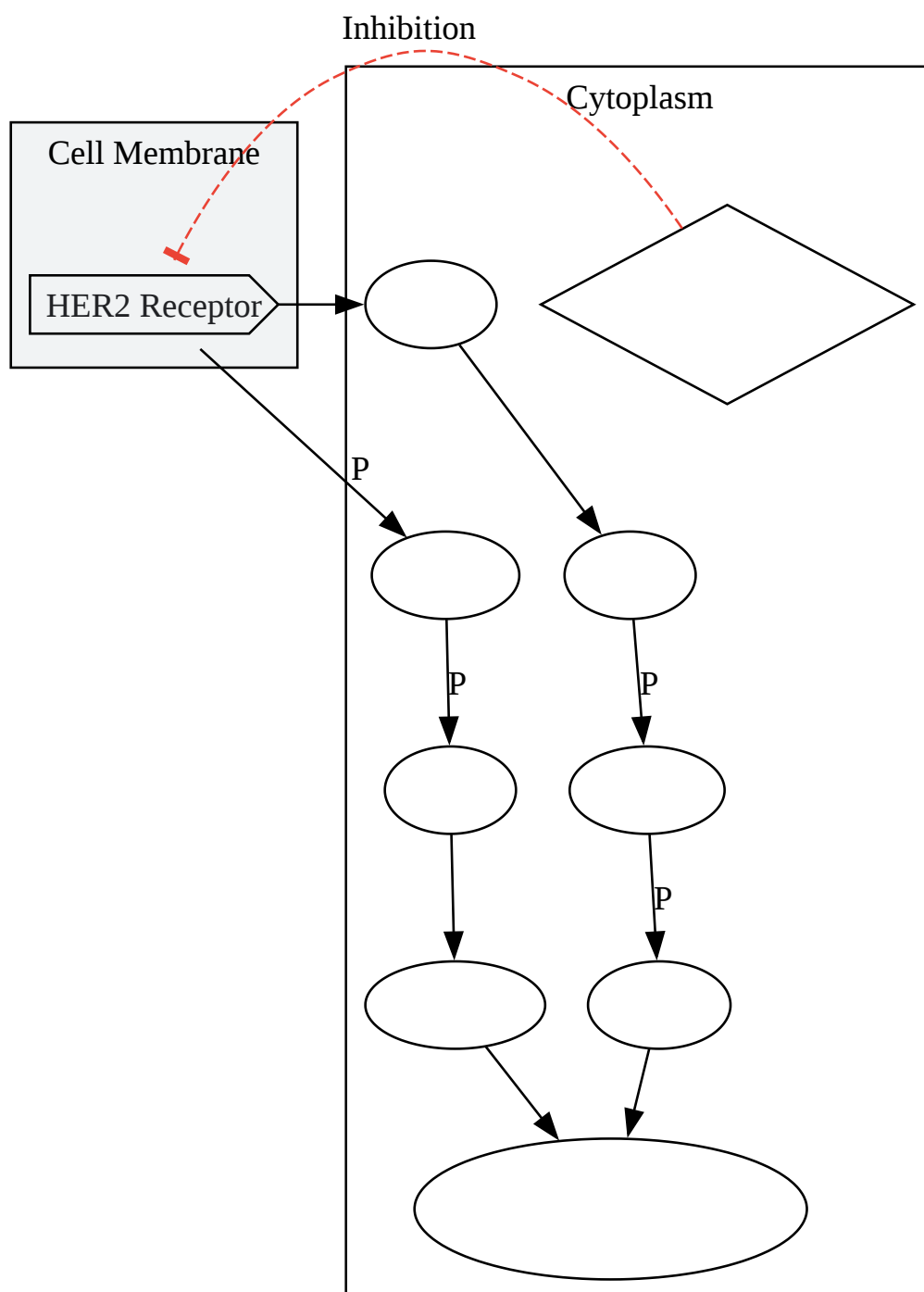
- Pre-weighing Preparations:
 - Allow the vial of **ARRY-380** powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of moisture.
 - Ensure all equipment is clean, dry, and calibrated.
- Weighing **ARRY-380**:
 - Tare the analytical balance with a clean microcentrifuge tube.
 - Carefully weigh the desired amount of **ARRY-380** powder into the tube. For a 10 mM stock solution, a common starting amount is 1 mg or 5 mg.
 - Calculation Example: To prepare a 10 mM stock solution, you will need to dissolve 5.6963 mg of **ARRY-380** in 1 mL of DMSO. It is often more practical to weigh a slightly different amount and adjust the DMSO volume accordingly.
- Calculating the Required Volume of DMSO:
 - Use the following formula to calculate the volume of DMSO needed:
$$\text{Volume of DMSO (mL)} = [\text{Mass of } \mathbf{ARRY-380} \text{ (mg)} / 569.63 \text{ (g/mol)}] / 0.010 \text{ (mol/L)}$$
 - Example: If you weigh out 2.5 mg of **ARRY-380**: $\text{Volume of DMSO (mL)} = (2.5 \text{ mg} / 569.63 \text{ mg/mmol}) / 10 \text{ mmol/L} = 0.0439 \text{ mL} = 43.9 \text{ }\mu\text{L}$
- Dissolving **ARRY-380**:
 - Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **ARRY-380** powder.

- Cap the tube tightly and vortex thoroughly for 1-2 minutes until the powder is completely dissolved.
- Visually inspect the solution to ensure there are no visible particles.
- If the compound does not dissolve readily, gentle warming in a 37°C water bath for 5-10 minutes or brief sonication can aid dissolution.[\[1\]](#)[\[6\]](#)
- Aliquoting and Storage:
 - Once fully dissolved, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile, light-protected tubes. This minimizes freeze-thaw cycles which can degrade the compound.[\[9\]](#)
 - Label each aliquot clearly with the compound name, concentration, date of preparation, and solvent.
 - Store the aliquots at -20°C for short- to mid-term storage (several months) or at -80°C for long-term storage (up to 6 months).[\[1\]](#)[\[6\]](#)[\[8\]](#)

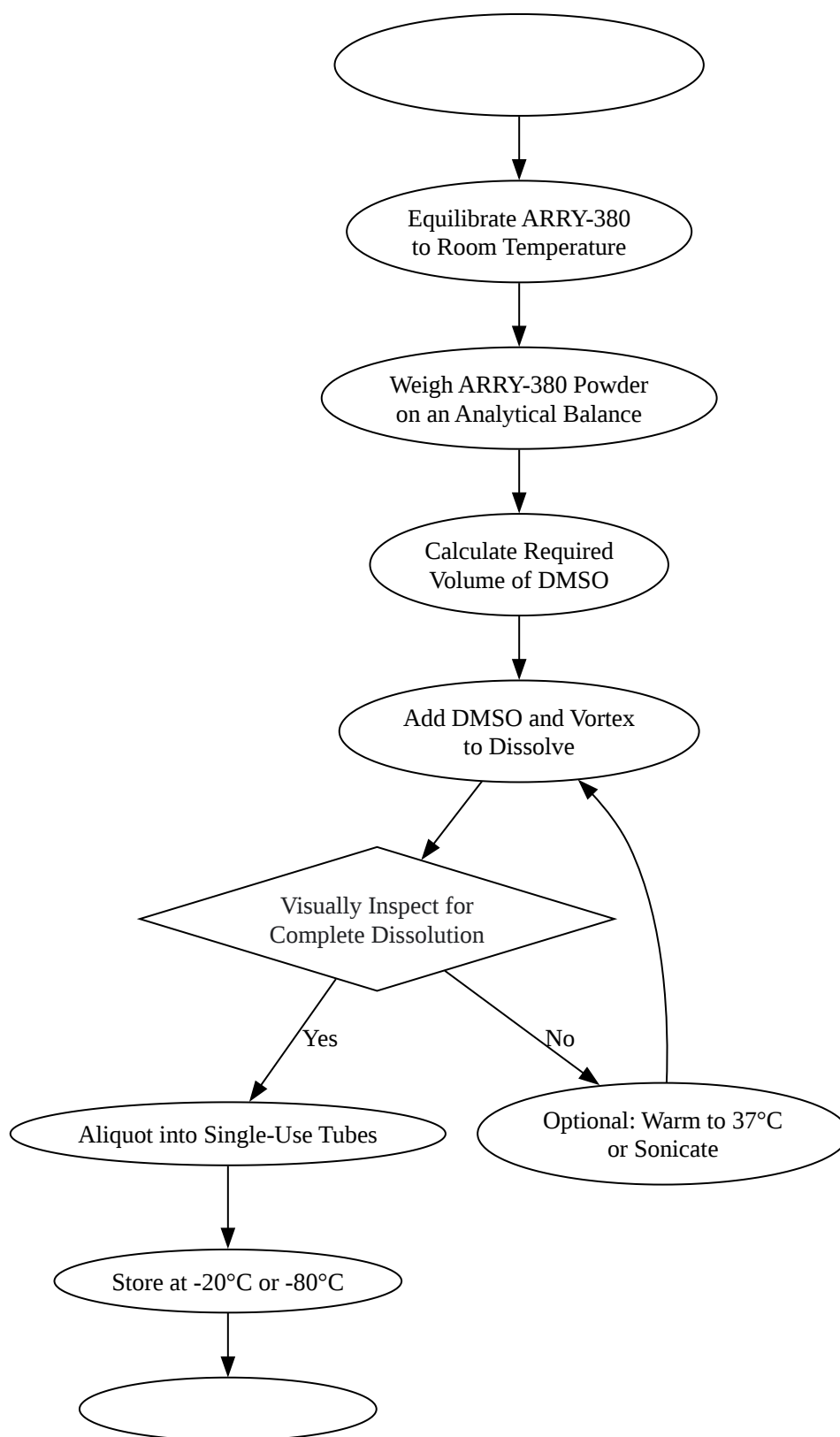
3.3. Quality Control

- Before use in an experiment, thaw a single aliquot and visually inspect for any precipitation. If precipitate is observed, warm the tube to 37°C and vortex to redissolve.
- It is good practice to periodically check the activity of the stock solution in a standard assay to ensure its stability.

Signaling Pathway and Experimental Workflow Diagrams



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